

Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate safety and handling

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Compound of Interest

Compound Name:	Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate
Cat. No.:	B1379656

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An In-Depth Technical Guide to the Safe Handling of **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate**

Introduction: The Context of a Modern Pharmaceutical Building Block

Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The piperidine scaffold is a privileged structure in many approved drugs, and the strategic incorporation of fluorine atoms can profoundly modulate a molecule's physicochemical and pharmacological properties.^{[1][2]} Effects such as increased metabolic stability, altered basicity (pKa), and enhanced membrane permeability are often sought.^[2] Specifically, the gem-difluoro group adjacent to a carbonyl (an α,α -difluoroketone motif) introduces unique electronic properties that can influence molecular interactions and reactivity.

This guide provides a comprehensive overview of the safety considerations and handling protocols for **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate**. As no specific Safety Data Sheet (SDS) is publicly available for this exact molecule, this document synthesizes data from structurally similar analogs, general principles of handling α -fluoroketones, and established laboratory safety standards. The protocols herein are designed to empower researchers to work with this compound safely and effectively.

Chemical & Physical Profile

A clear understanding of a compound's properties is the foundation of safe handling. Below is a summary of the known and estimated properties for **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate** and its close, commercially available analogs.

Property	Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate	tert-Butyl 3,3-difluoro-4-oxopiperidine-1-carboxylate (Boc Analog)[3]	Benzyl 4-oxopiperidine-1-carboxylate (Non-fluorinated Parent) [4]
Molecular Formula	C ₁₃ H ₁₃ F ₂ NO ₃	C ₁₀ H ₁₅ F ₂ NO ₃	C ₁₃ H ₁₅ NO ₃
Molecular Weight	269.24 g/mol	235.23 g/mol	233.26 g/mol
CAS Number	1260844-30-5	1215071-17-2	19099-93-5
Appearance	Likely an off-white to light-colored solid	Solid	Solid
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, DMSO)	Not specified	Not specified

Hazard Identification and Risk Assessment

While specific toxicological data is unavailable, a hazard assessment can be extrapolated from analogs and the known chemistry of the α,α -difluoroketone functional group. The primary hazards are anticipated to be acute toxicity and irritation.

GHS Classification (Anticipated)

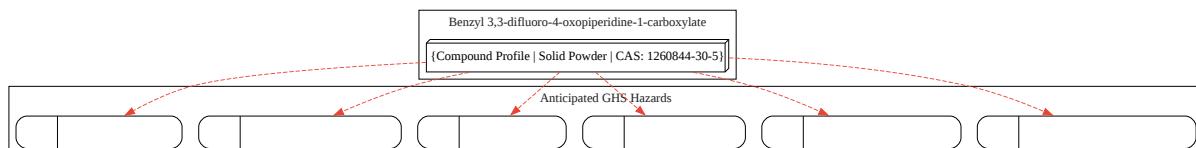
The hazard classification for the structural analog Benzyl 3-methyl-4-oxopiperidine-1-carboxylate includes warnings for acute toxicity and irritation.[5] It is prudent to assume the target compound carries similar, if not identical, risks.

- H302: Harmful if swallowed.

- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

The α -Fluoroketone Moiety: A Special Consideration

The α -fluoroketone functional group is known to be reactive and can act as a handle for irreversible binding to proteins, particularly cysteine residues.^{[6][7]} This reactivity is leveraged in the design of specific enzyme inhibitors but also warrants caution, as it implies the potential for off-target covalent modification.^[8] While the gem-difluoro group is generally more stable than a monofluoroketone, the potential for reactivity and C-F bond cleavage under certain biological or chemical conditions should not be dismissed.^{[8][9]}



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Caption: A standard workflow for safely handling the compound.

Emergency Procedures

Rapid and correct response during an emergency is critical.

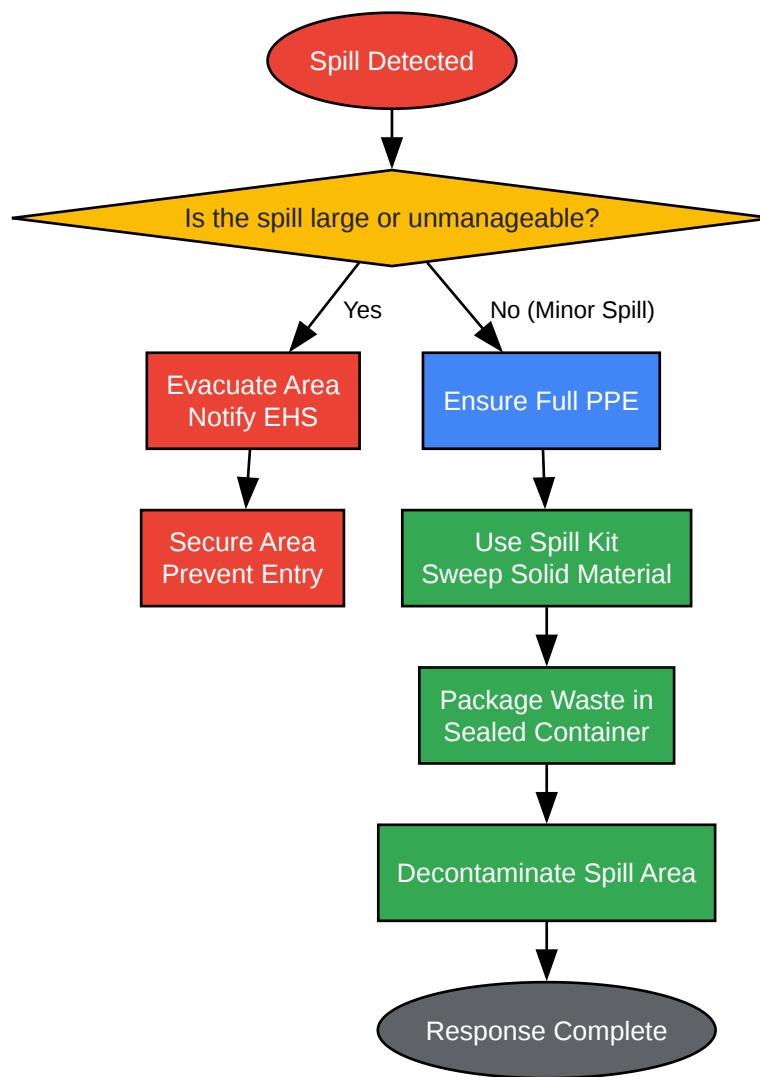
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5]* Skin Contact: Remove all contaminated clothing. Wash skin immediately with plenty of soap and water. Seek medical attention if irritation develops or persists. [5][10]* Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [5]* Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Accidental Release (Spill) Response

- Minor Spill (Solid):
 - Restrict access to the area.
 - Wearing appropriate PPE, gently sweep up the solid material, avoiding dust generation. Use a dry cleanup procedure. [5] * Place the material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a detergent solution, followed by a solvent rinse.
- Major Spill:
 - Evacuate the laboratory immediately.
 - Alert colleagues and notify the institutional Environmental Health & Safety (EHS) office.
 - Prevent entry into the area.
 - Await response from trained emergency personnel.

Diagram: Spill Response Decision Tree



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Caption: A decision tree for responding to an accidental spill.

Stability and Reactivity

- Chemical Stability: The compound is expected to be stable under recommended storage conditions.
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Upon combustion, may emit toxic fumes including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF). [11]

Disposal Considerations

All waste containing **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, wipes, pipette tips, etc., should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or reaction mixtures should be collected in a compatible, sealed, and labeled hazardous waste container. Do not pour chemical waste down the drain. [\[12\]*](#) Follow all local, state, and federal regulations for hazardous waste disposal.

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